

# CAS number and IUPAC name for 2-(m-tolyl)benzoic acid

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## Compound of Interest

Compound Name: 2-(3-methylphenyl)benzoic Acid

Cat. No.: B009087

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## In-depth Technical Guide: 2-(m-tolyl)benzoic acid

Disclaimer: Despite extensive searches, a specific CAS number and a definitive IUPAC name for 2-(m-tolyl)benzoic acid, also known as **2-(3-methylphenyl)benzoic acid**, could not be definitively identified from the available search results. The majority of public data pertains to the para-isomer, 2-(p-tolyl)benzoic acid (CAS RN: 7148-03-0). Consequently, the information presented herein is largely based on data for the para-isomer and general knowledge of related chemical structures. This guide should be used for informational purposes only, and researchers should verify all information independently.

## Chemical Identity and Properties

While a specific CAS number for the meta-isomer is not readily available, the IUPAC name is **2-(3-methylphenyl)benzoic acid**. The compound consists of a benzoic acid scaffold with a meta-tolyl group attached at the 2-position.

Table 1: Physicochemical Properties of 2-(p-tolyl)benzoic acid (para-isomer) for Reference

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	212.24 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	149-152 °C	
Solubility	Soluble in organic solvents like methanol, ethanol, and acetone. Sparingly soluble in water.	
pKa	~4	

Note: The properties listed are for the para-isomer (2-(4-methylphenyl)benzoic acid) and are provided for reference only. The properties of the meta-isomer may differ.

## Synthesis and Experimental Protocols

A definitive experimental protocol for the synthesis of 2-(m-tolyl)benzoic acid was not found in the search results. However, the synthesis of its para-isomer, 2-(p-tolyl)benzoic acid, is well-documented and typically involves a Suzuki coupling reaction. This approach can, in principle, be adapted for the synthesis of the meta-isomer.

### Generalized Experimental Protocol for Suzuki Coupling:

A common method for the synthesis of biaryl carboxylic acids like 2-(tolyl)benzoic acids is the Suzuki coupling reaction. This involves the palladium-catalyzed cross-coupling of an aryl halide with an arylboronic acid.

Materials:

- 2-bromobenzoic acid or its methyl ester
- 3-methylphenylboronic acid (for the meta-isomer)

- Palladium catalyst (e.g.,  $\text{Pd(PPh}_3)_4$ ,  $\text{Pd(OAc)}_2$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Na}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ )
- Solvent (e.g., toluene, dioxane, DMF)
- Water

#### Procedure:

- In a round-bottom flask, dissolve 2-bromobenzoic acid (or its ester) and 3-methylphenylboronic acid in the chosen solvent.
- Add the palladium catalyst and the base to the mixture.
- Degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-20 minutes.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- If the methyl ester was used, the product is typically hydrolyzed by adding a strong base (e.g., NaOH or KOH) and heating.
- Acidify the aqueous layer with a mineral acid (e.g., HCl) to precipitate the carboxylic acid.
- Filter the precipitate, wash with water, and dry under vacuum.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

Note: This is a generalized protocol. The specific reaction conditions, such as the choice of catalyst, base, solvent, and temperature, may need to be optimized for the synthesis of 2-(m-tolyl)benzoic acid.

## Applications in Research and Drug Development

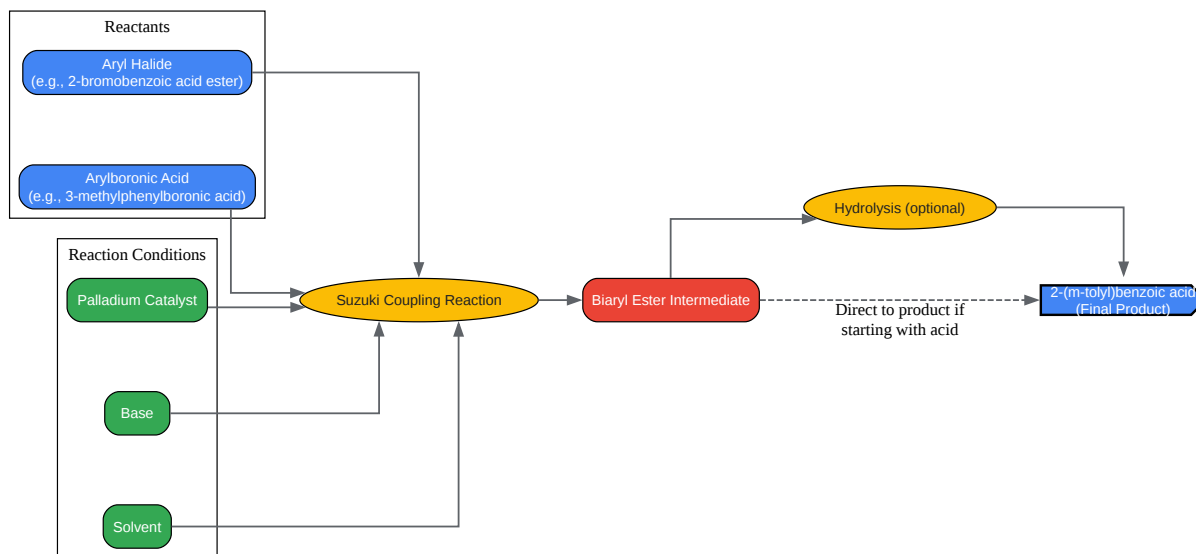
Benzoic acid and its derivatives are important scaffolds in medicinal chemistry and have been investigated for a wide range of biological activities.[2][3] While specific applications for 2-(m-tolyl)benzoic acid are not detailed in the search results, related structures have been explored for various therapeutic purposes. For instance, some benzoic acid derivatives have shown potential as anti-inflammatory and analgesic agents.[4]

The structural motif of a biaryl carboxylic acid is present in several pharmaceutical compounds. For example, 2-Methyl-4-(2-methylbenzoyl)amino benzoic acid is a key intermediate in the synthesis of Tolvaptan, a vasopressin receptor antagonist.[5] This highlights the potential of substituted benzoic acids as building blocks in the development of new drugs.

## Visualizations

### Logical Relationship: Synthesis of 2-(tolyl)benzoic acid via Suzuki Coupling

The following diagram illustrates the general logical workflow for the synthesis of a 2-(tolyl)benzoic acid derivative using a Suzuki coupling reaction, followed by an optional hydrolysis step if an ester is used as the starting material.



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Caption: A generalized workflow for the synthesis of 2-(m-tolyl)benzoic acid.

Disclaimer: Due to the lack of specific experimental data for 2-(m-tolyl)benzoic acid in the provided search results, this guide presents generalized information and data for a closely related isomer for illustrative purposes. Researchers and professionals in drug development should seek more specific and verified data before proceeding with any experimental work.

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## References

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